

Application Note: ^1H and ^{13}C NMR Assignment of Hydrogen Maleate

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Compound of Interest

Compound Name: *Hydrogen maleate*

Cat. No.: *B1247457*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the structural elucidation of organic molecules. **Hydrogen maleate**, the mono-conjugate base of maleic acid, is a fundamental building block in organic synthesis and drug development. An unambiguous assignment of its ^1H and ^{13}C NMR spectra is crucial for reaction monitoring, quality control, and characterization of derivatives. This document provides a detailed guide to the ^1H and ^{13}C NMR spectral assignments of **hydrogen maleate** and standardized protocols for data acquisition.

^1H and ^{13}C NMR Spectral Data

Due to its molecular symmetry, the NMR spectrum of **hydrogen maleate** is relatively simple. The molecule contains two chemically equivalent olefinic protons and two equivalent carboxyl groups.

- ^1H NMR Spectrum:** The two magnetically equivalent olefinic protons ($=\text{CH}$) result in a single sharp singlet.^{[1][2]} The chemical shift of this peak typically appears in the range of 6.2 to 6.4 ppm.^[1] The exact position is influenced by factors such as solvent, concentration, and pH. The acidic carboxyl protons ($-\text{COOH}$) are labile. In aprotic deuterated solvents like DMSO-

d6, they produce a broad signal, while in solvents like D2O, they readily exchange with deuterium and their signal is often absent.^[2]

- **¹³C NMR Spectrum:** The ¹³C NMR spectrum shows two distinct signals corresponding to the two types of carbon atoms in the molecule. The carboxyl carbons (C=O) are observed further downfield compared to the olefinic carbons (-CH=).

The chemical structure and atom numbering for **hydrogen maleate** are shown below.

Figure 1: Numbering scheme for **hydrogen maleate**.

Data Presentation

The following tables summarize the assigned chemical shifts for **hydrogen maleate** in common deuterated solvents.

Table 1: ¹H NMR Chemical Shift Assignments for **Hydrogen Maleate**

Proton Assignment	Multiplicity	Chemical Shift (δ) in DMSO-d6 [ppm]	Chemical Shift (δ) in D2O [ppm]
Olefinic (H2, H3)	Singlet	6.26	6.2 - 6.4
Carboxyl (H1, H4)	Broad Singlet	Variable (often >10 ppm)	Not Observed (exchanged)

Data sourced from multiple references.^{[1][2]}

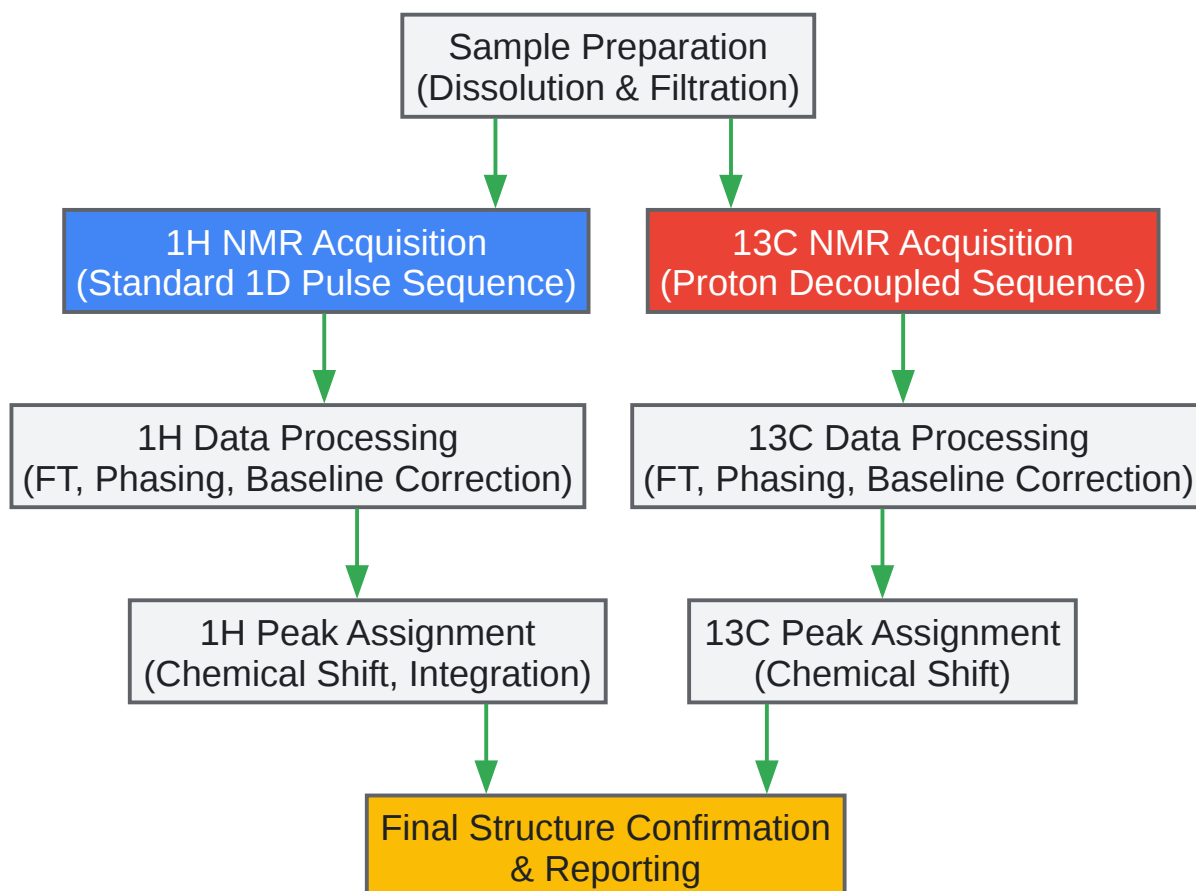
Table 2: ¹³C NMR Chemical Shift Assignments for **Hydrogen Maleate**

Carbon Assignment	Chemical Shift (δ) [ppm]
Carboxyl (C1, C4)	~166.5
Olefinic (C2, C3)	~130.0

Data sourced from a comprehensive report on NMR internal standards.^[1]

Logical Workflow for NMR Analysis

The structural analysis of a compound like **hydrogen maleate** using NMR follows a systematic workflow, from sample handling to final data interpretation.



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Figure 2: Experimental workflow for NMR analysis.

Experimental Protocols

The following are generalized protocols for acquiring high-quality 1D NMR spectra of **hydrogen maleate**. Instrument-specific parameters may require optimization.

Protocol 1: Sample Preparation

- Weighing: Accurately weigh 5-10 mg of **hydrogen maleate** for 1H NMR or 20-50 mg for 13C NMR.

- **Dissolution:** Transfer the solid to a clean, dry vial. Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O). Vortex briefly to dissolve the compound completely.
- **Filtration:** To remove any particulate matter that can degrade spectral quality, filter the solution. Tightly pack a small plug of glass wool into a Pasteur pipette and filter the sample directly into a clean, dry 5 mm NMR tube.
- **Volume Check:** Ensure the final sample height in the NMR tube is approximately 4-5 cm.
- **Capping:** Cap the NMR tube securely to prevent solvent evaporation and contamination.

Protocol 2: ¹H NMR Data Acquisition

- **Instrument Setup:** Insert the sample into the NMR spectrometer. Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- **Pulse Program:** Select a standard one-pulse experiment (e.g., 'zg30' on Bruker systems).
- **Acquisition Parameters:**
 - **Spectral Width:** Set a spectral width of approximately 12-16 ppm, centered around 6 ppm.
 - **Number of Scans (NS):** Acquire 8 to 16 scans for samples with sufficient concentration.
 - **Relaxation Delay (D1):** Use a relaxation delay of at least 5 seconds to ensure full relaxation, which is important for accurate integration.
 - **Acquisition Time (AQ):** Set to at least 2.5 seconds to ensure good digital resolution.^[1]
- **Data Processing:** Perform a Fourier transform (FT) on the Free Induction Decay (FID). Apply phase correction and baseline correction to the resulting spectrum. Reference the spectrum to the residual solvent peak (DMSO-d₆ at 2.50 ppm) or an internal standard.

Protocol 3: ¹³C NMR Data Acquisition

- **Instrument Setup:** Use the same locked and shimmed sample from the ¹H acquisition.

- Pulse Program: Select a standard proton-decoupled pulse program (e.g., 'zgpg30' on Bruker systems) to obtain a spectrum with singlets for each carbon.
- Acquisition Parameters:
 - Spectral Width: Set a spectral width of approximately 220-240 ppm.
 - Number of Scans (NS): Due to the low natural abundance of ^{13}C , a larger number of scans is required. Start with 256 or 512 scans and increase as needed based on the signal-to-noise ratio.
 - Relaxation Delay (D1): A shorter delay of 2 seconds is typically sufficient.
- Data Processing: Process the data similarly to the ^1H spectrum (Fourier transform, phase correction, and baseline correction). Reference the spectrum to the solvent peak (DMSO- d_6 at 39.51 ppm).

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References

- [1. bipm.org \[bipm.org\]](http://bipm.org)
- [2. NMR blog - Carbon-13 Satellites and Molecule Symmetry in Maleic Acid — Nanalysis \[nanalysis.com\]](#)
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